

Introduction: Understanding the Profile of 4-Fluorophenethyl Alcohol

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Compound of Interest

Compound Name: 4-Fluorophenethyl alcohol

Cat. No.: B1293744

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4-Fluorophenethyl alcohol (CAS: 7589-27-7, Formula: C_8H_9FO) is an important fluorinated building block in synthetic organic chemistry.[1][2] Its utility in the synthesis of novel pharmaceutical compounds and other advanced materials makes a thorough understanding of its hazard profile essential for ensuring laboratory safety and regulatory compliance. This guide provides a detailed analysis of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4-Fluorophenethyl alcohol**, moving beyond a simple listing of hazards to explain the scientific basis for each classification. This approach is critical for professionals who must not only handle the material safely but also understand its intrinsic properties for risk assessment in complex experimental designs.

Physicochemical Identity

A clear understanding of a substance's physical and chemical properties is the foundation of a robust safety assessment.

Property	Value	Source
CAS Number	7589-27-7	[1][2]
Molecular Formula	C ₈ H ₉ FO	[1][3]
Molecular Weight	140.15 g/mol	[1]
Appearance	Clear colorless liquid	[2]
Density	1.121 g/mL at 25 °C	[2]
Boiling Point	~213 °C at 760 mmHg	[4]
Flash Point	86 °C (186.8 °F) - closed cup	

Aggregated GHS Hazard Classification

The GHS classifications for **4-Fluorophenethyl alcohol** are derived from aggregated data submitted by multiple companies to the ECHA (European Chemicals Agency) C&L Inventory.[1] This consolidated view provides a comprehensive hazard profile.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Acute Toxicity (Oral)	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	GHS07 (Exclamation Mark)	Warning	H312: Harmful in contact with skin
STOT - Single Exposure	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation
Flammable Liquids	Category 4	None	Warning	H227: Combustible liquid

Note: Classifications for Acute Toxicity and STOT-SE are reported by a subset of notifiers but are included here for a complete risk assessment.[\[1\]](#)

Core Hazard Analysis: The Basis for Classification

This section details the scientific criteria behind the assigned GHS classifications, providing the rationale necessary for informed risk management.

Skin Irritation - Category 2

The classification of **4-Fluorophenethyl alcohol** as "Skin Irritant Category 2" (H315) is indicated by 100% of the notifications to the ECHA C&L inventory.[\[1\]](#) This classification is applied to substances that produce reversible skin damage.[\[5\]](#)

Causality and Experimental Validation: The determination of skin irritation potential is typically made using standardized protocols, such as OECD Test Guideline 404. In such a study, the substance is applied to the skin of test animals for a defined period (e.g., up to 4 hours). The classification in Category 2 is warranted if the substance causes significant inflammation, such as specified mean scores for erythema (redness) or edema (swelling), that is fully reversible within a 14-day observation period.[5] The choice of this protocol provides a self-validating system by using standardized scoring and observation windows to differentiate between mild, moderate (Category 2), and corrosive effects.

Serious Eye Irritation - Category 2A

This is the most consistently reported health hazard, with 100% of notifiers classifying the substance as "Eye Irritant Category 2A" (H319).[1] This category is for substances that cause serious eye irritation with effects that are fully reversible within a 21-day observation period.[6] [7]

Causality and Experimental Validation: The GHS framework employs a tiered approach to evaluate eye irritation, prioritizing existing human and animal data.[5][7] Lacking human data, classification relies on animal studies (e.g., OECD Test Guideline 405).

For a Category 2A classification, animal studies would need to show positive responses in at least 2 of 3 tested animals for criteria such as corneal opacity, iritis, or conjunctival redness and edema, which are not fully reversed within 7 days but are resolved by day 21.[7][8][9] The persistence of irritation beyond 7 days distinguishes Category 2A from the milder Category 2B. [7][8]

Acute Toxicity - Category 4 (Oral & Dermal)

A smaller percentage of ECHA notifications (14.3%) classify this compound as "Acute Toxicity Category 4" for both oral (H302) and dermal (H312) routes.[1] This suggests that while not universally reported, there is evidence indicating the potential for harm upon acute exposure. Category 4 encompasses substances with an oral LD₅₀ between 300 and 2000 mg/kg or a dermal LD₅₀ between 1000 and 2000 mg/kg.[10][11]

Trustworthiness of Classification: The discrepancy in reporting may stem from different data sources or interpretations available to the notifiers. For researchers, the most prudent approach

is to adopt the more conservative classification. Therefore, **4-Fluorophenethyl alcohol** should be handled as a substance that is harmful if swallowed or if it comes into contact with the skin.

Specific Target Organ Toxicity - Single Exposure (STOT-SE) - Category 3

Approximately 28.6% of notifiers include the classification "STOT-SE Category 3" (H335), specifically for respiratory tract irritation.[1] This hazard class covers transient, non-lethal effects on target organs following a single exposure.[6] Respiratory irritation is a common Category 3 effect, indicating that inhalation of vapors or aerosols may cause discomfort and inflammation of the respiratory passages.

Safe Handling and Risk Mitigation Protocols

A proper GHS classification directly informs the necessary safety protocols in a laboratory setting.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Due to the Category 2A eye irritation hazard, chemical safety goggles or a face shield are mandatory.
- **Skin Protection:** To prevent skin irritation (Category 2) and potential dermal toxicity (Category 4), chemically resistant gloves (e.g., nitrile) must be worn. A lab coat is required to protect street clothes and underlying skin.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors and prevent respiratory irritation (STOT-SE 3).
[12]

Storage and Handling:

- **Storage:** Store in a tightly closed container in a dry, well-ventilated place.[12] As a combustible liquid (Flash Point 86 °C), it should be kept away from heat, sparks, and open flames.[12]

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Use only non-sparking tools and take precautionary measures against static discharge.[12]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing and wash skin with plenty of soap and water. If irritation persists, seek medical attention.[13]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[13]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms develop, seek medical advice.[13]

GHS Labeling Workflow

The GHS process translates complex toxicological data into clear, standardized hazard communication elements.

Conclusion

4-Fluorophenethyl alcohol is a valuable chemical intermediate with a well-defined, moderate hazard profile. The primary, consistently reported hazards are skin and serious eye irritation (Category 2 and 2A, respectively). Evidence also supports classification as a Category 4 acute toxicant and a combustible liquid. By understanding the basis for these GHS classifications, researchers and drug development professionals can implement targeted safety protocols, ensuring the safe handling of this compound and fostering a culture of safety and regulatory adherence in the laboratory.

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